

Technical Support Center: O-Tolidine Test for Chlorine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-Tolidine sulfate

Cat. No.: B3343464

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in accurately performing the O-Tolidine test for chlorine determination.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the O-Tolidine test for chlorine?

The O-Tolidine test is a colorimetric method used to determine the concentration of chlorine in a solution.^[1] O-Tolidine reagent reacts with chlorine to produce a yellow-colored compound. The intensity of the yellow color is directly proportional to the concentration of chlorine, which can be measured using a spectrophotometer or a color comparator.^{[1][2]}

Q2: What are the common causes of inaccurate results in the O-Tolidine test?

Inaccurate results in the O-Tolidine test are primarily due to the presence of interfering substances that can cause either falsely high (false positive) or falsely low (false negative) readings. Additionally, factors like pH and temperature can affect the accuracy of the test.

Q3: What substances can cause a false positive result?

Several substances can react with the O-Tolidine reagent in the same way as chlorine, leading to a deceptively high reading. These include:

- Iron (Fe)^[3]

- Manganese (Mn)[3]
- Nitrites (NO_2^-)[3][4]

Q4: What can cause a false negative result?

A false negative result, where the chlorine concentration appears lower than it actually is, can be caused by the reduction of chlorine or the inhibition of the color-forming reaction. This can occur in the presence of:

- Nitrites (NO_2^-), which can reduce chlorine or chloramine.[4]
- Other reducing agents.

Q5: How can I correct for interferences from substances like iron, manganese, and nitrites?

The Orthotolidine-Arsenite (OTA) test is an effective method to differentiate between true chlorine residual and false readings caused by interfering substances.[3] This modified procedure helps to correct for the color produced by these interfering agents.

Troubleshooting Guides

Issue 1: My sample turns yellow before adding the O-Tolidine reagent.

- Cause: The yellow color may be due to the natural color of the water sample or the presence of certain minerals.
- Solution: Use a blank sample (your water sample without the O-Tolidine reagent) to zero your spectrophotometer or to use as a visual comparison.

Issue 2: I suspect a false positive result due to interfering substances.

- Cause: The presence of iron, manganese, or nitrites in your sample can lead to a false positive reading.[3]

- **Solution:** Perform the Orthotolidine-Arsenite (OTA) test to determine the true chlorine concentration. The OTA test will help to quantify the color contribution from interfering substances.

Data Presentation: Interference Levels and Corrections

The following tables summarize the quantitative impact of common interfering substances on the O-Tolidine test for chlorine.

| Interfering Substance | Concentration | Effect on Chlorine Reading | Correction Factor/Observation |
|---|-----------------------------|---|---|
| Iron (Fe) | 1 mg/L increase | Decrease in free residual chlorine by 0.29 mg/L. | This suggests a direct consumption of chlorine by iron. |
| Nitrite (NO ₂ ⁻) | 1.0 ppm of nitrite nitrogen | Apparent chlorine reading increase of 0.08 ppm. [4] | A correction of -0.08 ppm can be applied for every 1.0 ppm of nitrite nitrogen present. |
| Manganese (Mn) | Varies | Produces a color that can be mistaken for chlorine. | The effect is concentration-dependent. The OTA test is the recommended method for correction. |

Experimental Protocols

Standard O-Tolidine (OT) Test

- **Sample Preparation:** Take 10 mL of the water sample in a test tube.[\[4\]](#)
- **Reagent Addition:** Add 0.1 mL of O-Tolidine reagent to the sample.[\[4\]](#)

- Color Development: Allow the color to develop. A yellow color indicates the presence of chlorine.[1]
- Measurement:
 - For free chlorine, read the color intensity within 5-10 seconds of adding the reagent.[3]
 - For total chlorine, wait for the color to fully develop (approximately 5 minutes) before taking the reading.[3][4]
- Quantification: Compare the color intensity against standard solutions or use a calibrated spectrophotometer to determine the chlorine concentration.

Orthotolidine-Arsenite (OTA) Test

This test involves three separate measurements to determine the true chlorine concentration by correcting for interferences.

Part A: Determination of Total Apparent Chlorine (Free Chlorine + Combined Chlorine + Interferences)

- Follow the standard O-Tolidine test procedure as described above, taking the reading after 5 minutes to measure the total apparent chlorine. Let this reading be A.

Part B: Determination of Chlorine and Interferences

- Take a new 10 mL water sample.
- Add 0.1 mL of O-Tolidine reagent.
- Immediately after (within 5 seconds), add 0.1 mL of sodium arsenite solution. The sodium arsenite will prevent the color development from combined chlorine.
- Read the color intensity. This reading represents the free chlorine plus the color from interfering substances. Let this reading be B.

Part C: Determination of Interfering Substances

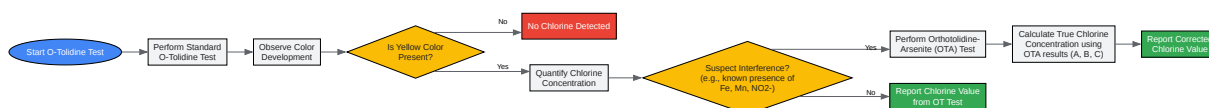
- Take a third 10 mL water sample.
- Add 0.1 mL of sodium arsenite solution. This will neutralize any free and combined chlorine.
- Then, add 0.1 mL of O-Tolidine reagent.
- The resulting color is due to the interfering substances only. Let this reading be C.

Calculations:

- Total Chlorine = A - C
- Free Chlorine = B - C
- Combined Chlorine = Total Chlorine - Free Chlorine = (A - C) - (B - C) = A - B

Visualization of Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting interferences in the O-Tolidine test.



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- To cite this document: BenchChem. [Technical Support Center: O-Tolidine Test for Chlorine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3343464#interferences-in-o-tolidine-test-for-chlorine]

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